

# Technical Dossier: Physicochemical Properties of 5-Methylhex-3-en-2-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methylhex-3-en-2-ol

Cat. No.: B14358801

[Get Quote](#)

For distribution to: Researchers, scientists, and drug development professionals.

This document provides a concise summary of the core physicochemical properties of the organic compound **5-Methylhex-3-en-2-ol**, with a focus on its molecular weight and chemical formula.

## Chemical Identity and Molecular Weight

**5-Methylhex-3-en-2-ol** is an unsaturated alcohol. Its structure consists of a six-carbon chain containing a double bond and a hydroxyl group, with a methyl group as a substituent.

### 1.1 Chemical Formula

The molecular formula for **5-Methylhex-3-en-2-ol** has been determined to be  $C_7H_{14}O$ .<sup>[1][2][3]</sup> This formula is derived from its structure: a seven-carbon framework, fourteen hydrogen atoms, and a single oxygen atom.

### 1.2 Molecular Weight Calculation and Data

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **5-Methylhex-3-en-2-ol** is based on the atomic masses of carbon, hydrogen, and oxygen.

The data for the compound are summarized in the table below for clarity and ease of comparison.

Parameter	Value	Source
IUPAC Name	5-methylhex-3-en-2-ol	[2]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O	[1][2][3]
Average Molecular Weight	114.19 g/mol	[2][3]
Monoisotopic Mass	114.104465066 Da	[1][2][3]
CAS Registry Number	93399-99-6	[1][2]

## Logical Relationship of Structure to Formula

The logical derivation of the molecular formula from the IUPAC name is a foundational concept in organic chemistry. The workflow illustrates how the nomenclature directly informs the chemical structure and, consequently, the molecular formula.

Derivation of molecular formula from IUPAC name.

This document is intended for technical audiences. The information provided is based on established chemical principles and publicly available data. No experimental protocols are included as the determination of molecular weight is a standard calculation based on the verified chemical formula.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lookchem.com [lookchem.com]
- 2. 5-Methylhex-3-en-2-ol | C<sub>7</sub>H<sub>14</sub>O | CID 53722283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (E,2S)-5-methylhex-3-en-2-ol | C<sub>7</sub>H<sub>14</sub>O | CID 96356037 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Dossier: Physicochemical Properties of 5-Methylhex-3-en-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14358801#5-methylhex-3-en-2-ol-molecular-weight\]](https://www.benchchem.com/product/b14358801#5-methylhex-3-en-2-ol-molecular-weight)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)